

# 4,7-Dichloro Isatin safety and handling precautions

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## Compound of Interest

Compound Name: 4,7-Dichloro Isatin

Cat. No.: B1168652

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## An In-depth Technical Guide to the Safe Handling of 4,7-Dichloro Isatin

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety protocols and handling precautions for **4,7-Dichloro Isatin** (CAS No: 18711-13-2), a halogenated derivative of isatin commonly used as an intermediate in organic synthesis.<sup>[1]</sup>

## Chemical and Physical Properties

**4,7-Dichloro Isatin** is a yellow crystalline solid at room temperature.<sup>[1]</sup> Understanding its physical properties is the first step in safe handling.

Property	Value	Source(s)
CAS Number	18711-13-2	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>3</sub> Cl <sub>2</sub> NO <sub>2</sub>	[1][2][4]
Molecular Weight	216.02 g/mol	[1][2][3]
Appearance	Solid, Yellow crystalline solid	[1]
Melting Point	250-252 °C	[1][3]
Flash Point	Not Applicable	[3]
Solubility	Very slightly soluble in water (0.11 g/L at 25 °C); Soluble in methanol	[1]

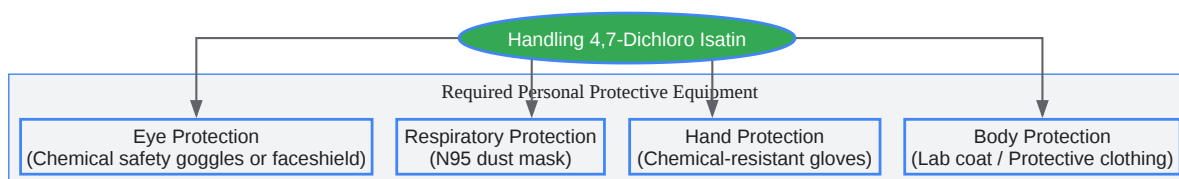
## Hazard Identification and Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4,7-Dichloro Isatin** is classified as hazardous. It is crucial to understand these hazards before handling the substance.

Hazard Classification	GHS Category	Pictogram	Signal Word	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed	[2][3]
Serious Eye Damage/Irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	[2][3]

## Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory when handling **4,7-Dichloro Isatin** to prevent exposure. The following diagram outlines the required equipment.



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Caption: Required PPE for handling **4,7-Dichloro Isatin**.

## Experimental Protocols: Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize risk.

### Handling Procedures

- Ventilation: Always handle **4,7-Dichloro Isatin** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust particles.[5][6][7]
- Avoid Contact: Prevent all personal contact with the substance, including inhalation and contact with skin and eyes.[5]
- Dust Formation: Avoid the formation and accumulation of dust.[8][9][10] Use procedures and equipment that minimize dust generation.
- Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[5][6] Always wash hands thoroughly with soap and water after handling.[5][6][9] Contaminated work clothes should be laundered separately before reuse.[5]

### Storage Conditions

- Container: Keep containers securely sealed and tightly closed when not in use.[5][8][9]

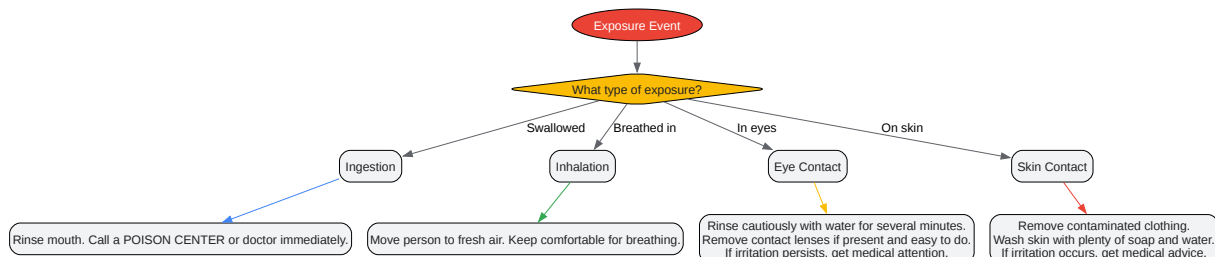
- Environment: Store in a dry, cool, and well-ventilated place.[\[5\]](#)[\[6\]](#)
- Compatibility: Store away from strong oxidizing agents.[\[11\]](#)
- Storage Class: This chemical is classified under Storage Class 11 (Combustible Solids).[\[3\]](#)

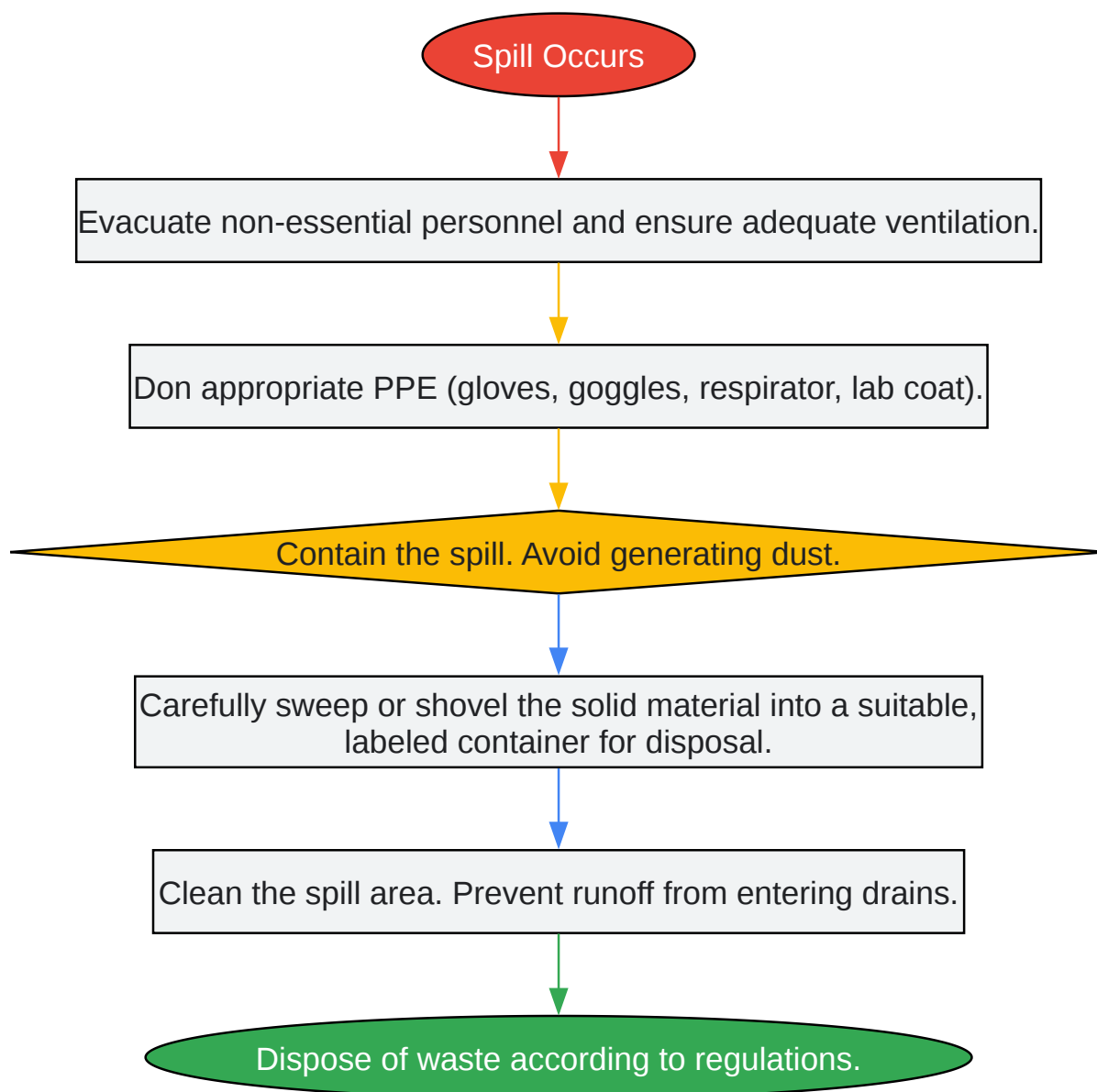
## Emergency Procedures

In the event of an accidental exposure, spill, or fire, the following protocols must be enacted immediately.

## First Aid Measures

The following decision pathway outlines the appropriate first aid response for various types of exposure.





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